

Succinic Dihydrazide: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Succinic dihydrazide

Cat. No.: B1196282

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Abstract

Succinic dihydrazide, with the chemical formula $C_4H_{10}N_4O_2$, is a versatile molecule with significant applications in medicinal chemistry, polymer science, and as a general chemical intermediate.^[1] This guide provides an in-depth analysis of its molecular structure, physicochemical properties, synthesis, and reactivity. Detailed experimental protocols for its preparation and characterization are included, alongside spectroscopic data and a discussion of its structural features.

Molecular Structure and Formula

Succinic dihydrazide, systematically named butanedihydrazide, is a symmetrical molecule derived from succinic acid by the replacement of both hydroxyl groups with hydrazinyl groups.^[2]

Chemical Formula and Molecular Weight

- Molecular Formula: $C_4H_{10}N_4O_2$ ^{[2][3]}
- Molecular Weight: 146.15 g/mol ^[2]
- IUPAC Name: butanedihydrazide^[2]

- CAS Number: 4146-43-4[3]

Structural Representation

The structure of **succinic dihydrazide** is characterized by a central four-carbon chain (the succinyl moiety) flanked by two hydrazide functional groups (-CONHNH₂).

- SMILES: C(CC(=O)NN)C(=O)NN[3]
- InChI: InChI=1S/C4H10N4O2/c5-7-3(9)1-2-4(10)8-6/h1-2,5-6H2,(H,7,9)(H,8,10)[2]

While a definitive single-crystal X-ray diffraction study detailing precise bond lengths and angles for **succinic dihydrazide** was not publicly available in its entirety, data for closely related hydrazide structures from the Cambridge Structural Database (CCDC) can provide valuable comparative insights. For instance, the bond lengths and angles in carbohydrazide have been determined, offering a reference for the hydrazide moiety.[4] It is anticipated that the succinyl backbone will exhibit typical sp³ C-C and C-H bond lengths and angles.

Physicochemical Properties

A summary of the key physicochemical properties of **succinic dihydrazide** is presented in the table below for easy reference.

Property	Value	Reference
Melting Point	170-171 °C	[3][5]
Boiling Point	540.2 °C (at 760 mmHg)	[3]
Density	1.284 g/cm ³	[3]
Water Solubility	Soluble	[3]
Hydrogen Bond Donors	4	[2][3]
Hydrogen Bond Acceptors	4	[2][3]
Rotatable Bonds	3	[2][3]

Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of **succinic dihydrazide**.

Infrared (IR) Spectroscopy

The FT-IR spectrum of **succinic dihydrazide** exhibits characteristic absorption bands corresponding to its functional groups.

Wavenumber (cm ⁻¹)	Assignment
~3300 - 3050	N-H stretching vibrations (hydrazide)
~2950 - 2850	C-H stretching vibrations (alkane)
~1640	C=O stretching (Amide I band)
~1530	N-H bending (Amide II band)

Nuclear Magnetic Resonance (NMR) Spectroscopy

¹H NMR (DMSO-d₆, 400 MHz):

- δ ~2.4 ppm (s, 4H, -CH₂-CH₂-)
- δ ~4.2 ppm (s, 4H, -NH₂)
- δ ~9.0 ppm (s, 2H, -CONH-)

¹³C NMR (DMSO-d₆, 100 MHz):

- δ ~29 ppm (-CH₂-CH₂-)
- δ ~170 ppm (C=O)

Experimental Protocols

Synthesis of Succinic Dihydrazide from Diethyl Succinate

This protocol describes the synthesis of **succinic dihydrazide** via the hydrazinolysis of diethyl succinate.

Materials:

- Diethyl succinate
- Hydrazine hydrate (80% solution in water)
- Ethanol (95%)
- Deionized water

Equipment:

- Round-bottom flask
- Reflux condenser
- Heating mantle with magnetic stirrer
- Büchner funnel and filter flask
- Beakers and Erlenmeyer flasks
- Rotary evaporator

Procedure:

- In a round-bottom flask equipped with a reflux condenser and magnetic stirrer, combine diethyl succinate (1 mole equivalent) and ethanol.
- Slowly add hydrazine hydrate (2.2 mole equivalents) to the stirred solution.
- Heat the reaction mixture to reflux and maintain for 4-6 hours. The reaction progress can be monitored by thin-layer chromatography (TLC).
- After the reaction is complete, allow the mixture to cool to room temperature. A white precipitate of **succinic dihydrazide** will form.

- Cool the mixture further in an ice bath for 30 minutes to maximize precipitation.
- Collect the crude product by vacuum filtration using a Büchner funnel.
- Wash the collected solid with cold ethanol to remove unreacted starting materials and byproducts.
- Recrystallize the crude product from a minimal amount of hot deionized water or an ethanol-water mixture to obtain pure **succinic dihydrazide**.
- Dry the purified crystals under vacuum.

Characterization

Purity Assessment: The purity of the synthesized **succinic dihydrazide** can be assessed by determining its melting point and comparing it to the literature value (170-171 °C). Further purity analysis can be performed using High-Performance Liquid Chromatography (HPLC).

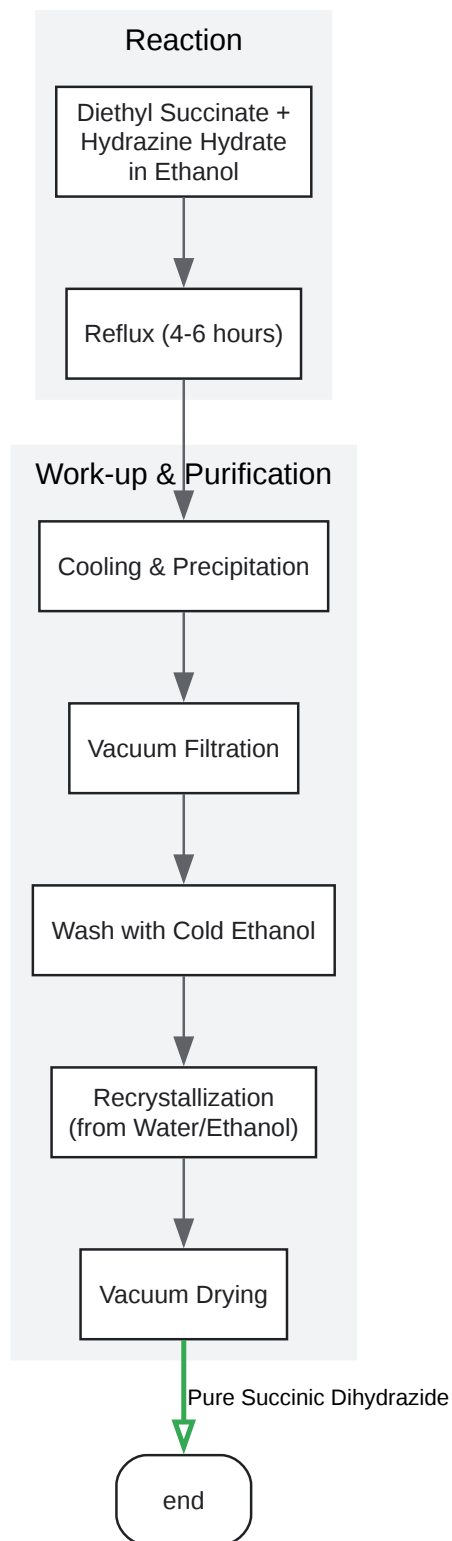
Titration: The purity of **succinic dihydrazide** can also be determined by acid-base titration. The two basic hydrazide groups can be titrated with a standardized solution of a strong acid (e.g., HCl).

Visualizations

Synthesis Workflow

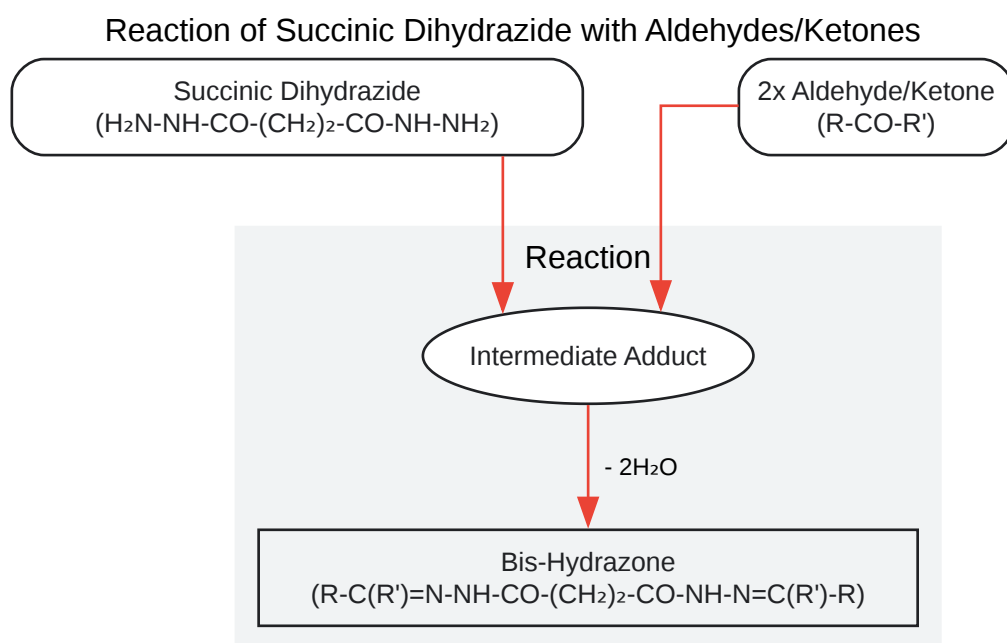
The following diagram illustrates the key steps in the synthesis and purification of **succinic dihydrazide**.

Synthesis Workflow of Succinic Dihydrazide

[Click to download full resolution via product page](#)Caption: Synthesis and purification of **succinic dihydrazide**.

Reaction with Aldehydes and Ketones

Succinic dihydrazide readily reacts with aldehydes and ketones to form the corresponding bis-hydrazones. This reaction is a classic example of nucleophilic addition to a carbonyl group followed by elimination of water.



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